

Application Note: FT-IR Analysis of Calcium Lactate Pentahydrate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Calcium 2-hydroxypropanoate
pentahydrate*

Cat. No.: *B15598811*

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Introduction

Calcium lactate pentahydrate is a common calcium salt of lactic acid, widely utilized in the pharmaceutical, food, and cosmetic industries as a calcium supplement, firming agent, and pH regulator.^[1] Its chemical formula is $C_6H_{10}CaO_6 \cdot 5H_2O$.^[2] The pentahydrate form is notable for its high solubility in water, which enhances its bioavailability.^{[1][2]} Fourier-Transform Infrared (FT-IR) spectroscopy is a rapid, non-destructive, and powerful analytical technique for the qualitative and quantitative analysis of calcium lactate pentahydrate. It provides a unique molecular fingerprint by identifying the vibrational modes of its functional groups, allowing for confirmation of its identity, assessment of its purity, and detection of its hydration state.

This application note provides a detailed protocol for the analysis of calcium lactate pentahydrate using FT-IR spectroscopy, presents its characteristic spectral data, and outlines the interpretation of the results.

Data Presentation

The FT-IR spectrum of calcium lactate pentahydrate is characterized by several distinct absorption bands corresponding to the vibrational modes of its constituent functional groups.

The key spectral data is summarized in the table below.

Wavenumber (cm ⁻¹)	Intensity	Vibrational Assignment
~3000-3500	Strong, Broad	O-H stretching of water molecules and hydroxyl group of lactate[3][4]
~2950-3000	Medium	C-H stretching of the methyl group[3]
~1500-1750	Strong	Asymmetric C=O stretching of the carboxylate group[3][4]
~1300-1500	Medium	C-H bending of the methyl group[3][4]
~1315	-	C-H bending vibrations[5]
~1127	-	C-O stretching of the secondary alcohol
~1040	-	C-C stretching

Note: The exact peak positions and intensities may vary slightly depending on the sample preparation method and the specific instrument used.

Experimental Protocols

This section details the recommended methodologies for the FT-IR analysis of solid calcium lactate pentahydrate samples. The Attenuated Total Reflectance (ATR) and Potassium Bromide (KBr) pellet methods are described.

Method 1: Attenuated Total Reflectance (ATR) FT-IR Spectroscopy

ATR is a rapid and simple method that requires minimal sample preparation.

Materials:

- FT-IR Spectrometer with an ATR accessory (e.g., with a diamond or zinc selenide crystal)
- Calcium Lactate Pentahydrate sample
- Spatula
- Isopropanol or ethanol for cleaning
- Lint-free wipes

Protocol:

- **Background Spectrum:** Ensure the ATR crystal is clean. Collect a background spectrum of the empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- **Sample Application:** Place a small amount of the calcium lactate pentahydrate powder onto the ATR crystal using a clean spatula. Ensure the crystal surface is completely covered.
- **Apply Pressure:** Use the ATR's pressure clamp to apply firm and even pressure to the sample, ensuring good contact with the crystal.
- **Spectrum Acquisition:** Collect the FT-IR spectrum of the sample. Typically, 16 to 32 scans at a resolution of 4 cm^{-1} are sufficient.
- **Cleaning:** After analysis, release the pressure clamp, remove the sample, and clean the ATR crystal thoroughly with a lint-free wipe soaked in isopropanol or ethanol.

Method 2: Potassium Bromide (KBr) Pellet Technique

This traditional method involves dispersing the sample in a KBr matrix and pressing it into a thin, transparent pellet.

Materials:

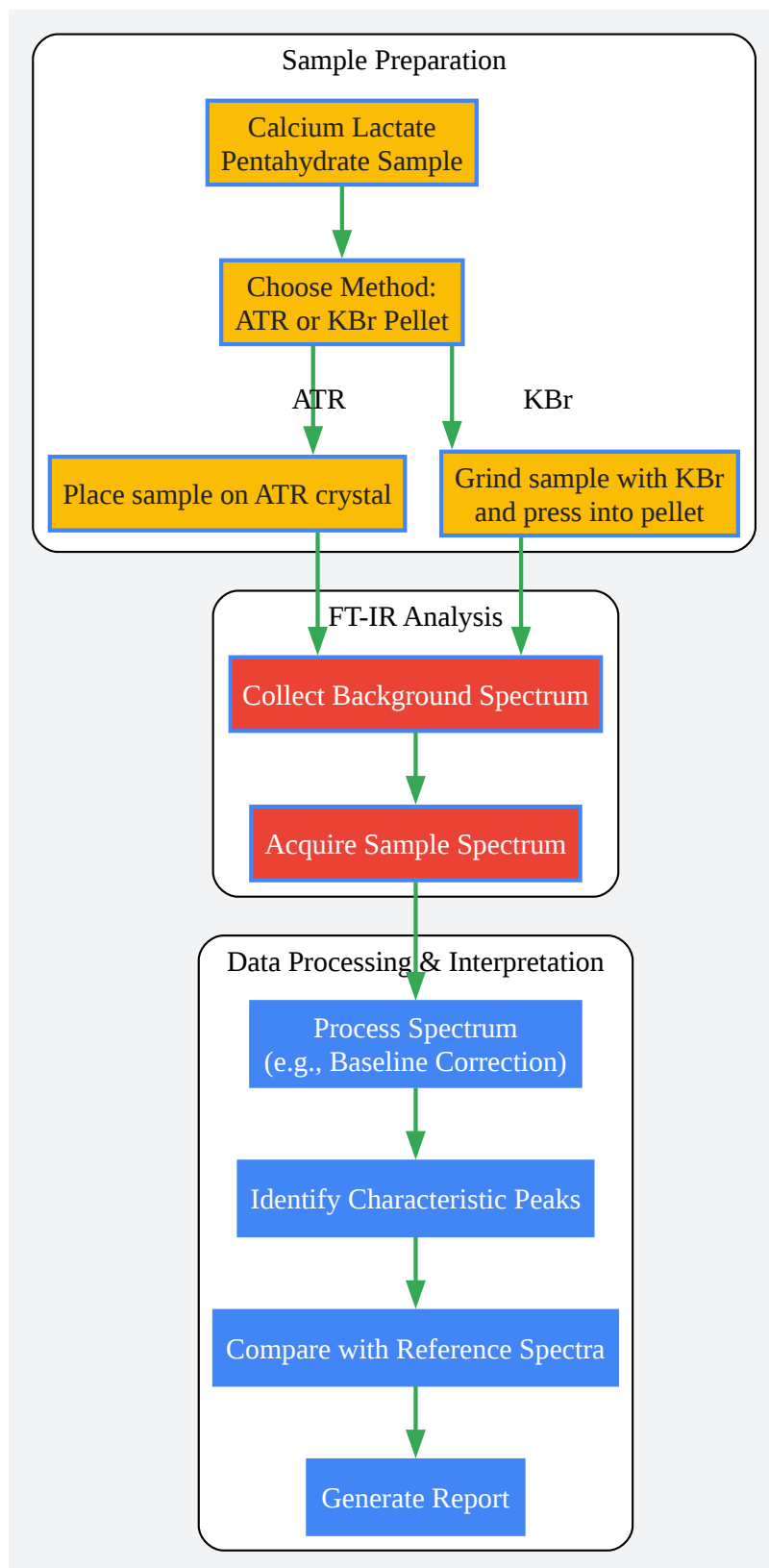
- FT-IR Spectrometer
- Potassium Bromide (KBr), spectroscopy grade
- Calcium Lactate Pentahydrate sample

- Agate mortar and pestle
- Pellet press and die set
- Spatula
- Infrared lamp (optional, for drying)

Protocol:

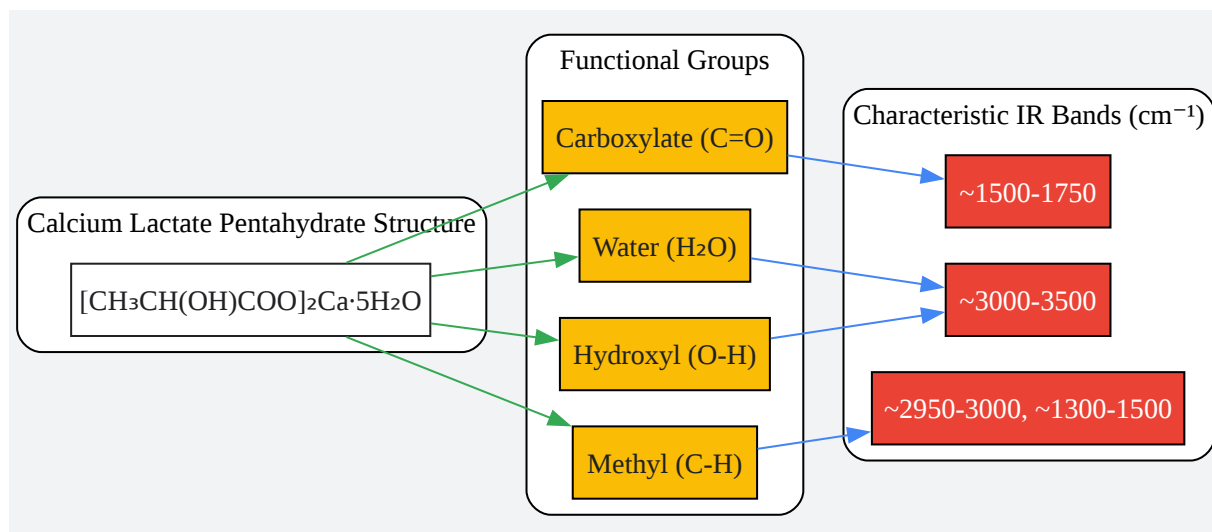
- **Drying:** Gently dry the KBr powder under an infrared lamp to remove any absorbed moisture, which can interfere with the spectrum.
- **Sample Grinding:** Weigh approximately 1-2 mg of the calcium lactate pentahydrate sample.
- **Mixing:** Weigh approximately 100-200 mg of the dry KBr powder. Add the sample to the KBr in an agate mortar.
- **Homogenization:** Grind the mixture thoroughly with the pestle for several minutes until a fine, homogeneous powder is obtained.
- **Pellet Pressing:** Transfer a portion of the mixture into the pellet die. Assemble the die and press it under high pressure (typically 7-10 tons) for a few minutes to form a transparent or translucent pellet.
- **Spectrum Acquisition:** Carefully remove the KBr pellet from the die and place it in the sample holder of the FT-IR spectrometer. Collect the spectrum.
- **Background:** A background spectrum of a pure KBr pellet or of the empty sample compartment should be collected.

Mandatory Visualizations



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Caption: Experimental workflow for FT-IR analysis.



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Caption: Structure-Spectrum relationship.

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